

# Preparing Genistein 8-C-Glucoside Stock Solutions in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: Genistein 8-C-glucoside

Cat. No.: B1242707

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## Introduction

**Genistein 8-C-glucoside** (G8CG) is a natural isoflavone glucoside that has garnered significant interest in biomedical research for its potential therapeutic properties. As a derivative of genistein, G8CG is investigated for its role in various cellular processes, most notably the induction of apoptosis in cancer cell lines. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for dissolving G8CG for in vitro studies due to its high solubilizing capacity for this compound.

This document provides detailed application notes and protocols for the preparation, storage, and use of **Genistein 8-C-glucoside** stock solutions in DMSO.

## Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **Genistein 8-C-glucoside** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>10</sub>	[1][2]
Molecular Weight	432.38 g/mol	[1][2]
CAS Number	66026-80-0	[1]
Appearance	Solid	[1]
Solubility in DMSO	Soluble; concentrations of at least 10 mM are achievable.	[2]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years.	[3]
Storage (in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month. To avoid degradation from repeated freeze-thaw cycles, it is recommended to store in single-use aliquots.	[2][3]

While the maximum solubility of **Genistein 8-C-glucoside** in DMSO is not definitively reported in the literature, stock solutions of at least 10 mM have been successfully prepared and used in published research.[2] For its aglycone form, genistein, the solubility in DMSO is approximately 30 mg/mL.[4] It is advisable to start with a desired stock concentration, such as 10 mM, and gently warm the solution or use a sonicator to aid dissolution if needed.[2]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Genistein 8-C-Glucoside Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Genistein 8-C-glucoside** in DMSO.

Materials:

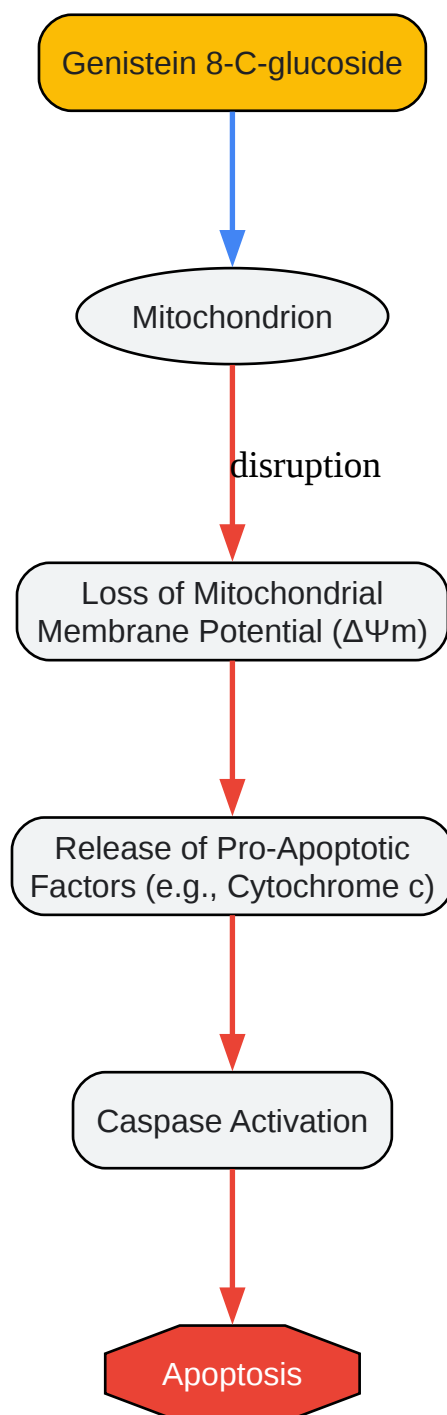
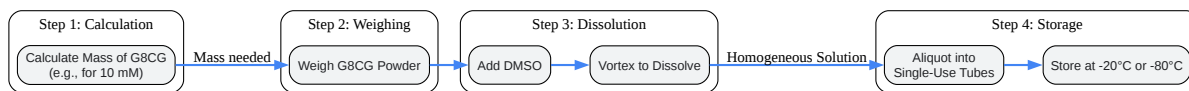
- **Genistein 8-C-glucoside** (solid powder)

- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Calculate the required mass of **Genistein 8-C-glucoside**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 432.38 \text{ g/mol} = 0.43238 \text{ g}$
    - $\text{Mass (mg)} = 4.3238 \text{ mg}$
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh 4.32 mg of **Genistein 8-C-glucoside** powder into the tared tube.
- Dissolving the Compound:
  - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **Genistein 8-C-glucoside** powder.
  - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to facilitate dissolution if necessary.<sup>[2]</sup>
- Aliquoting and Storage:

- Once fully dissolved, dispense the stock solution into smaller, single-use, sterile aliquots (e.g., 20  $\mu$ L or 50  $\mu$ L) in microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).<sup>[2][3]</sup> Avoid repeated freeze-thaw cycles.



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